Independent Verification of N-Allylpyrrolidine-1-carboxamide Bioactivity: A Comparative Guide

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Compound of Interest

Compound Name:	*N-Allylpyrrolidine-1-carboxamide*
CAS No.:	*36879-54-6*
Cat. No.:	*B2757225*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the potential bioactivity of **N-Allylpyrrolidine-1-carboxamide** against a range of structurally related pyrrolidine carboxamide derivatives with established biological effects. Due to the limited publicly available data on **N-Allylpyrrolidine-1-carboxamide**, this document leverages existing research on similar compounds to provide a predictive overview and a framework for future independent verification. The information presented herein is intended to guide research efforts by highlighting potential therapeutic areas and offering established experimental protocols for validation.

Comparative Bioactivity of Pyrrolidine Carboxamides

The pyrrolidine carboxamide scaffold is a versatile pharmacophore present in numerous compounds with diverse biological activities. These activities range from anticancer and antimicrobial to central nervous system effects. This section summarizes the bioactivity of several well-characterized pyrrolidine carboxamide derivatives to provide a comparative landscape for the potential evaluation of **N-Allylpyrrolidine-1-carboxamide**.

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Compound/Series	Target/Mechanism of Action	Key Bioactivity	Reference Compound Example
Pyrrolidine Aryl Carboxamides	Potential activation of PKCδ, induction of apoptosis, cell cycle arrest	Anticancer (Hepatocellular Carcinoma)	Compound 10m (a rigid analogue of OSU-2S) showed potency comparable to OSU-2S and was ~2-fold more potent than Sorafenib.[1]
Pyrrolidine Carboxamide Inhibitors	Inhibition of Enoyl Acyl Carrier Protein Reductase (InhA)	Antitubercular (Mycobacterium tuberculosis)	A lead compound (d6) was identified with an IC50 of 10.05 μM, which was further optimized to nanomolar inhibitors.[2][3]
Sulphonamide Pyrrolidine Carboxamides	Potential inhibition of P. falciparum N-myristoyltransferase	Antiplasmodial and Antioxidant	Several derivatives showed single-digit micromolar IC50 values against Plasmodium falciparum.[4]
N-(substituted phenyl) pyrrolidine-2-carboxamides	Modulation of ion channels or neurotransmitter receptors	Anticonvulsant	Compounds 3a and 3d were found to be active in the maximal electroshock seizure (MES) test without neurotoxicity.

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Pyrrolidine-benzenesulfonamides	Inhibition of Carbonic Anhydrases (CAs) and Acetylcholinesterase (AChE)	Enzyme Inhibition, Antimicrobial	Compound 3b was a potent CA inhibitor, while compounds 6a and 6b showed significant AChE inhibition.[5]

Based on its structural features, specifically the N-allyl group, it is plausible that **N-Allylpyrrolidine-1-carboxamide** could exhibit novel bioactivities or modulate the activities observed in other pyrrolidine carboxamides. The allyl group could influence receptor binding, metabolic stability, and pharmacokinetic properties. Independent verification is crucial to ascertain its specific biological profile.

Experimental Protocols for Bioactivity Screening

To facilitate the independent verification of **N-Allylpyrrolidine-1-carboxamide**'s bioactivity, this section outlines key experimental methodologies adapted from studies on related compounds.

Anticancer Activity (Hepatocellular Carcinoma)

Cell Lines: Human hepatocellular carcinoma cell lines (e.g., Huh-7, HepG2) and a normal human hepatocyte cell line (e.g., THLE-2) for cytotoxicity comparison.

Methodology:

- Cell Viability Assay (MTT Assay):
  - Plate cells in 96-well plates and allow them to adhere overnight.
  - Treat cells with varying concentrations of **N-Allylpyrrolidine-1-carboxamide** (and positive controls like Sorafenib or OSU-2S) for 48-72 hours.
  - Add MTT solution and incubate for 4 hours.
  - Solubilize the formazan crystals with DMSO.
  - Measure the absorbance at 570 nm using a microplate reader.

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- Calculate the IC50 value (the concentration that inhibits 50% of cell growth).

- Apoptosis Assay (Annexin V-FITC/PI Staining):
  - Treat cells with the IC50 concentration of the test compound for 24-48 hours.
  - Harvest and wash the cells with PBS.
  - Resuspend cells in Annexin V binding buffer and stain with Annexin V-FITC and Propidium Iodide (PI).
  - Analyze the stained cells using a flow cytometer to quantify early apoptotic, late apoptotic, and necrotic cells.

Antimicrobial Activity (e.g., Mycobacterium tuberculosis)

Bacterial Strain:Mycobacterium tuberculosis H37Rv.

Methodology:

- Microplate Alamar Blue Assay (MABA):
  - Prepare serial dilutions of **N-Allylpyrrolidine-1-carboxamide** in a 96-well microplate.
  - Add a standardized inoculum of M. tuberculosis to each well.
  - Incubate the plates at 37°C for 7 days.
  - Add Alamar Blue solution and re-incubate for 24 hours.
  - A color change from blue to pink indicates bacterial growth.
  - The Minimum Inhibitory Concentration (MIC) is defined as the lowest concentration of the compound that prevents the color change.

Anticonvulsant Activity

Animal Model: Swiss albino mice.

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Methodology:

- Maximal Electroshock (MES) Test:
  - Administer **N-Allylpyrrolidine-1-carboxamide** intraperitoneally (i.p.) at various doses.
  - After a specified pre-treatment time (e.g., 30 minutes), subject the mice to an electrical stimulus (e.g., 50 mA, 0.2 s) via corneal electrodes.
  - Observe the mice for the presence or absence of the hind limb tonic extension phase.
  - Protection is defined as the absence of the tonic extension phase.
  - A standard anticonvulsant drug like phenytoin or carbamazepine should be used as a positive control.[6]
- Neurotoxicity Screening (Rotarod Test):
  - Assess motor coordination by placing the mice on a rotating rod (e.g., 6 rpm).
  - Mice that are unable to remain on the rod for a predetermined amount of time (e.g., 1 minute) in three successive trials are considered neurotoxic.

Signaling Pathways and Experimental Workflows

Visual representations of key biological pathways and experimental procedures can aid in understanding the potential mechanisms of action and the research workflow.

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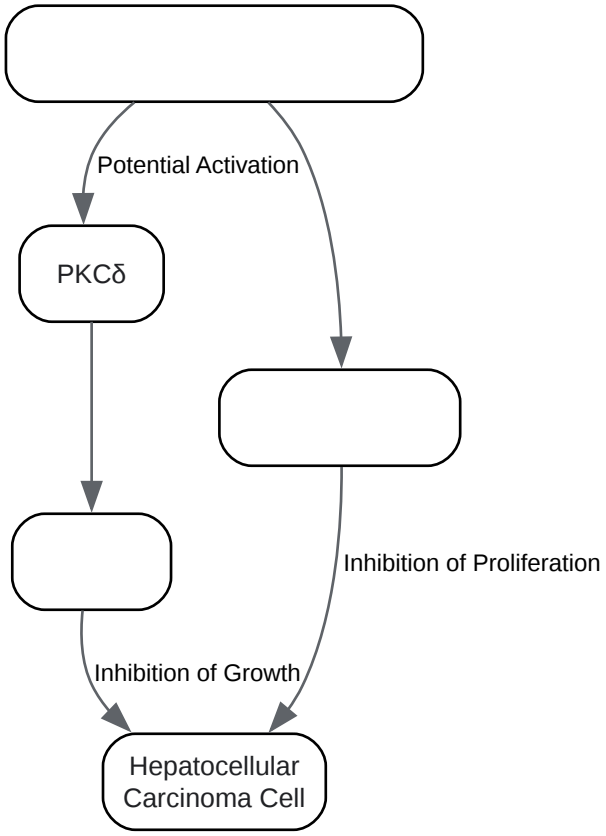

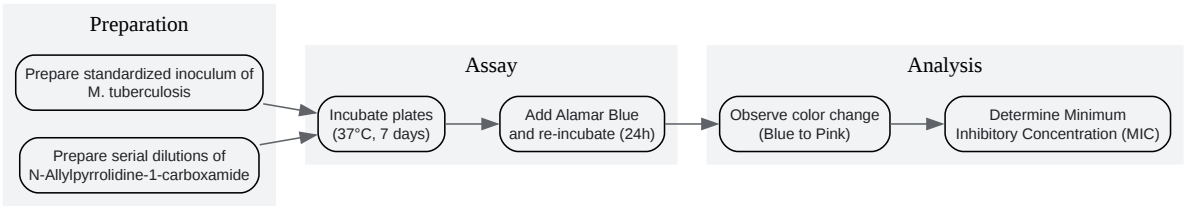

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